

# Technical Support Center: Feldspar Identification

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## Compound of Interest

Compound Name:	Microcline
CAS No.:	60958-71-6
Cat. No.:	B14602288

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in accurately identifying untwinned microcline.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: My potassium feldspar (K-feldspar) sample appears untwinned under the polarizing microscope. How can I determine if it is untwinned microcline or orthoclase?

A1: Distinguishing between untwinned microcline and orthoclase can be challenging as the primary diagnostic feature of microcline, the characteristic "tartan plaid" or cross-hatched twinning, is absent.<sup>[1][2][3][4][5]</sup> When twinning is not visible, other optical properties and more advanced analytical techniques are necessary for accurate identification.<sup>[2][6]</sup>

Troubleshooting Steps:

- Careful Optical Examination: While challenging, subtle differences in optical properties can be indicative.
  - Extinction: Observe the extinction angle. Microcline has inclined extinction, whereas orthoclase has straight extinction. However, this can be difficult to measure accurately in untwinned grains.[3][7][8]
  - 2V Angle: The 2V angle of microcline is typically larger (65-88°) than that of orthoclase.[1][2][7] An interference figure can help determine the 2V angle, though obtaining a clear figure can be difficult.[1]
- Advanced Analytical Techniques: If optical methods are inconclusive, the following techniques provide definitive identification:
  - X-Ray Diffraction (XRD): This is a powerful tool for distinguishing between the two minerals. Microcline is triclinic, while orthoclase is monoclinic.[2][6][8][9] Their different crystal systems result in distinct XRD patterns.
  - Electron Microprobe Analysis (EMPA): This technique provides a detailed chemical analysis of the mineral.[10][11][12][13] While both minerals are potassium aluminum silicates, subtle variations in trace element composition can sometimes aid in identification.[9][14]

Q2: I have a thin section where some K-feldspar grains show tartan twinning, but others are untwinned. Can I assume the untwinned grains are also microcline?

A2: It is a reasonable assumption that the untwinned K-feldspar grains are also microcline, especially if they are within the same rock and appear to have formed under the same conditions. The presence of any tartan-twinned microcline suggests that the cooling history was slow enough for the transformation from a higher-temperature monoclinic form (like orthoclase) to the lower-temperature triclinic microcline to occur.[2][8] However, for absolute certainty, especially for critical applications, it is recommended to analyze the specific untwinned grains using XRD or other advanced methods. It is possible for thin sections cut in certain orientations (parallel to the 'a' or 'b' crystallographic axes) to make twinned microcline appear untwinned.  
[15]

Q3: Can chemical composition alone, determined by techniques like EMPA, differentiate untwinned microcline from orthoclase?

A3: While both microcline and orthoclase are polymorphs of  $\text{KAlSi}_3\text{O}_8$ , their chemical compositions are virtually identical, making differentiation based solely on major element chemistry difficult.[2][9] However, EMPA can be crucial for identifying subtle chemical variations or the presence of exsolution lamellae (perthite), which are common in alkali feldspars.[2][7][10] The primary value of EMPA in this context is to confirm the mineral is a K-feldspar and to rule out other feldspars like plagioclase through its sodium and calcium content. The definitive distinction between untwinned microcline and orthoclase relies on determining the crystal structure via methods like XRD.[6]

## Data Presentation: Comparative Properties of Microcline and Orthoclase

Property	Microcline	Orthoclase
Crystal System	Triclinic	Monoclinic
Twinning	Commonly shows "tartan plaid" twinning (cross-hatched albite and pericline twins).[1][2][3][4][7][16] Can be untwinned.[2][7]	Simple twins (e.g., Carlsbad) are common; does not exhibit tartan twinning.[1][7]
Extinction	Inclined[3][7][8]	Straight
2V Angle	65-88° (biaxial negative)[1][2][7]	Variable, but generally smaller than microcline (biaxial negative)[1]
Relief in Thin Section	Low negative[3][8]	Low
Birefringence	Up to first-order white (approx. 0.007)[2][8]	Low, first-order white to gray[1]
Formation Temperature	Lower temperature polymorph[1][6]	Higher temperature polymorph[1][6]

## Experimental Protocols

## 1. Polarized Light Microscopy (PLM) for Feldspar Identification

- Objective: To observe the optical properties of the feldspar mineral in a thin section to attempt an initial identification.
- Methodology:
  - Prepare a standard thin section of the rock sample (30  $\mu\text{m}$  thickness).
  - Begin by observing the thin section under plane-polarized light (PPL). Note the mineral's color (or lack thereof), relief, and cleavage.[17] K-feldspars are typically colorless with low relief.[1]
  - Switch to cross-polarized light (XPL). Observe the interference colors, which for feldspars are typically low-order grays and whites.[1][17]
  - Carefully examine the grain for any signs of twinning. Look for the characteristic cross-hatched pattern of microcline or the simple twinning of orthoclase.[1][2]
  - If the grain is untwinned, attempt to determine the extinction angle by rotating the stage and observing when the mineral goes extinct relative to its cleavage planes.
  - If possible, obtain an interference figure to estimate the  $2V$  angle.

## 2. X-Ray Diffraction (XRD) for Distinguishing Microcline and Orthoclase

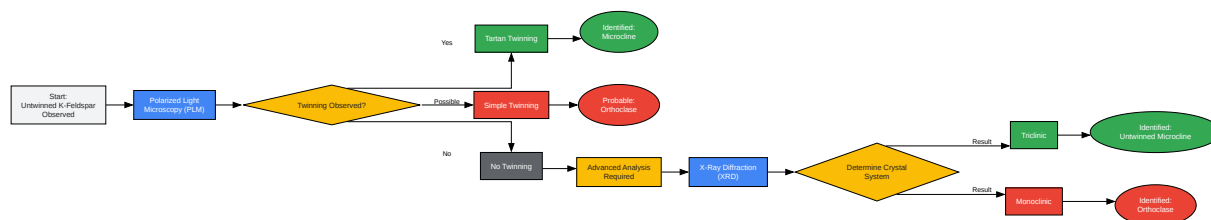
- Objective: To definitively identify the K-feldspar polymorph by determining its crystal system.
- Methodology:
  - Carefully extract a pure sample of the untwinned K-feldspar from the rock. This can be done by micro-drilling or hand-picking under a microscope.
  - Grind the mineral sample to a fine powder (typically  $<10 \mu\text{m}$ ).
  - Mount the powdered sample onto a sample holder.
  - Place the sample in the X-ray diffractometer.

- Run the XRD analysis over a specified range of  $2\theta$  angles.
- Process the resulting diffraction pattern and compare it to standard diffraction patterns for microcline (triclinic) and orthoclase (monoclinic) from a database (e.g., the ICDD Powder Diffraction File).

### 3. Electron Microprobe Analysis (EMPA) of Feldspars

- Objective: To obtain a precise quantitative chemical analysis of the feldspar grain.
- Methodology:
  - Prepare a polished thin section or a grain mount of the sample and carbon-coat it to ensure electrical conductivity.
  - Place the sample in the electron microprobe.
  - Locate the specific untwinned feldspar grain of interest using the integrated microscope and/or backscattered electron imaging.
  - Focus the electron beam on a clean, unaltered area of the grain.
  - Perform the analysis by bombarding the spot with the electron beam and measuring the wavelengths and intensities of the emitted X-rays using wavelength-dispersive spectrometers.[\[11\]](#)[\[12\]](#)
  - Compare the measured X-ray intensities to those of known standards to quantify the elemental composition (typically reported as weight percent of oxides, e.g.,  $\text{SiO}_2$ ,  $\text{Al}_2\text{O}_3$ ,  $\text{K}_2\text{O}$ ,  $\text{Na}_2\text{O}$ ,  $\text{CaO}$ ).

## Mandatory Visualization



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Caption: Workflow for the identification of untwinned microcline.

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